

An In-depth Technical Guide to the Solubility of Acid Yellow 220

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Compound of Interest

Compound Name: Acid Yellow 220

Cat. No.: B1660042

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of C.I. **Acid Yellow 220** (CAS No. 71603-79-7). The information contained herein is intended to support research, development, and quality control activities where this dye is utilized. This document details known solubility data, provides standardized experimental protocols for determining solubility, and outlines the necessary workflows for accurate and reproducible measurements.

Introduction to Acid Yellow 220

Acid Yellow 220 is a synthetic dye belonging to the acid dye class, characterized by its anionic nature.^{[1][2]} Such dyes are typically soluble in water and find primary applications in the dyeing of protein fibers like wool and silk, as well as polyamides such as nylon.^{[1][2]} The solubility of **Acid Yellow 220** is a critical parameter that influences its application, formulation, and performance in various scientific and industrial processes. While generally characterized by high water solubility and lower solubility in organic solvents, precise quantitative data is essential for specialized applications.^[3]

Quantitative Solubility Data

The solubility of **Acid Yellow 220** has been documented in aqueous solutions, with limited specific data available for organic solvents. The following table summarizes the currently available quantitative data. It is noted that for many organic solvents, specific solubility data for

Acid Yellow 220 is not readily available in published literature. Researchers are encouraged to determine solubility in their specific solvent systems using the protocols outlined in this guide.

Solvent	Chemical Class	Temperature (°C)	Solubility (g/L)	Reference
Water	Protic	90	50	[4]
Water	Protic	Not Specified	40	[2]
Ethanol	Alcohol	Not Specified	Soluble (forms a green-yellow solution)	[4][5]
Methanol	Alcohol	Not Specified	Data Not Available	
Isopropanol	Alcohol	Not Specified	Data Not Available	
Acetone	Ketone	Not Specified	Data Not Available	
Methyl Ethyl Ketone	Ketone	Not Specified	Data Not Available	
Dimethylformamide (DMF)	Amide	Not Specified	Data Not Available	
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Not Specified	Data Not Available	

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for the effective use of **Acid Yellow 220** in research and development. The following protocols are provided for determining the solubility in both aqueous and organic solvents.

Protocol for Determining Water Solubility (Adapted from OECD Test Guideline 105)

The OECD Test Guideline 105 provides a standardized method for determining the water solubility of substances. The flask method, suitable for substances with solubility above 10^{-2} g/L, is appropriate for **Acid Yellow 220**.

Principle: A supersaturated solution of **Acid Yellow 220** in water is prepared and allowed to equilibrate. The concentration of the dye in the saturated aqueous phase is then determined by a suitable analytical method, such as UV-Vis spectrophotometry.

Apparatus:

- Shaking flask or vessel with a stirrer
- Constant temperature bath (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$)
- Centrifuge
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Syringe filters (e.g., $0.45\text{ }\mu\text{m}$)

Procedure:

- Preparation of a Saturated Solution: Add an excess amount of **Acid Yellow 220** to a known volume of deionized water in a flask. The excess solid should be clearly visible.
- Equilibration: Seal the flask and place it in a constant temperature bath. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to stand at the constant temperature to let the undissolved dye settle. If necessary, centrifuge the sample to facilitate the separation of the solid and liquid phases.

- **Sample Collection:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette or syringe.
- **Sample Preparation for Analysis:** Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
- **Quantitative Analysis:**
 - Prepare a series of standard solutions of **Acid Yellow 220** in water with known concentrations.
 - Determine the maximum absorbance wavelength (λ_{max}) of **Acid Yellow 220** using a spectrophotometer.
 - Measure the absorbance of the standard solutions at the λ_{max} to generate a calibration curve (Absorbance vs. Concentration).
 - Accurately dilute the filtered saturated solution with deionized water to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample.
- **Calculation:** Calculate the concentration of the diluted sample using the calibration curve. Multiply this value by the dilution factor to obtain the solubility of **Acid Yellow 220** in water at the specified temperature.

General Protocol for Determining Solubility in Organic Solvents

This protocol outlines a general method for determining the solubility of **Acid Yellow 220** in various organic solvents using UV-Vis spectrophotometry.

Principle: Similar to the water solubility protocol, a saturated solution is prepared, and the concentration of the dissolved dye is determined spectrophotometrically after reaching equilibrium.

Apparatus:

- Vials or flasks with solvent-resistant seals
- Shaker or magnetic stirrer
- Constant temperature environment
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes suitable for organic solvents
- Analytical balance
- Solvent-compatible syringe filters (e.g., PTFE, 0.45 μm)

Procedure:

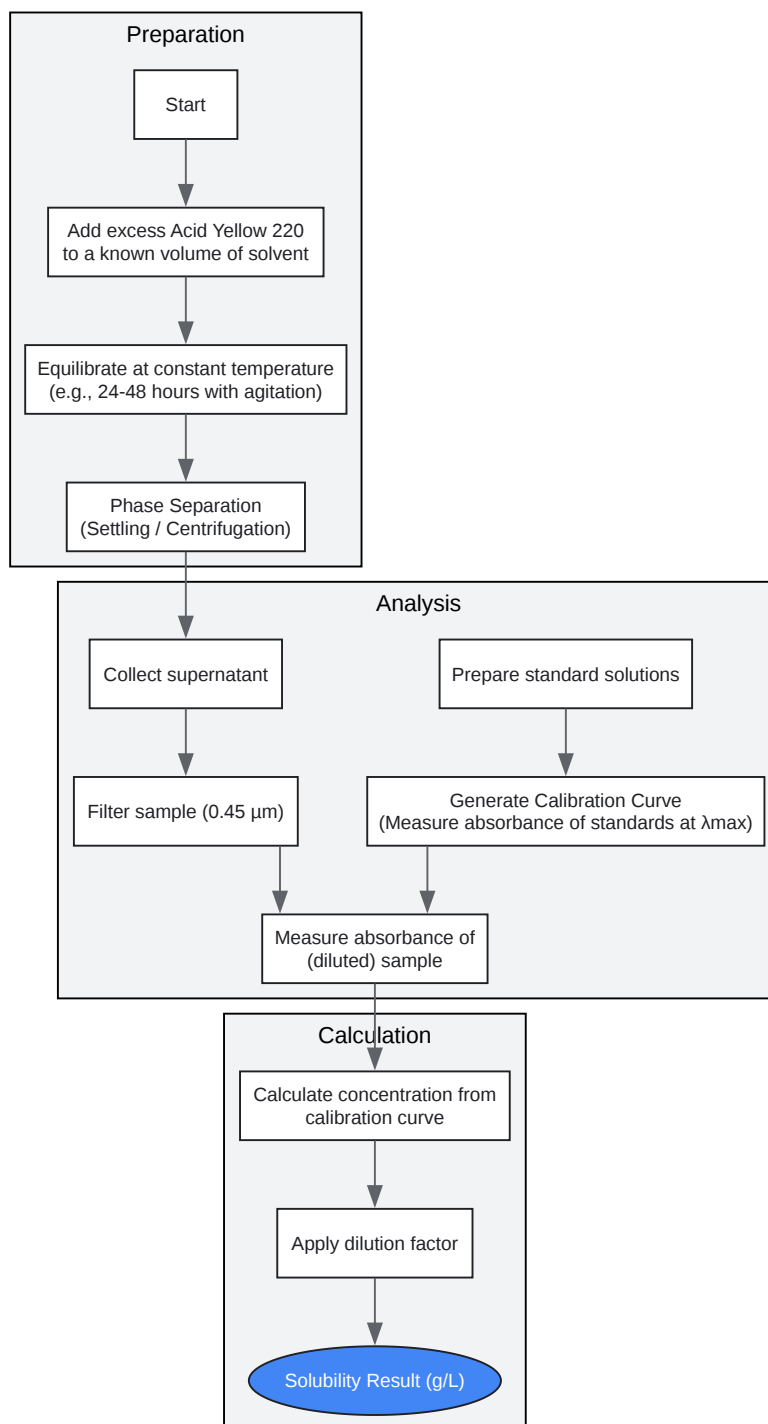
- Solvent Selection: Choose the desired organic solvent (e.g., ethanol, methanol, acetone).
- Preparation of a Saturated Solution: Add an excess amount of **Acid Yellow 220** to a known volume of the organic solvent in a sealed vial.
- Equilibration: Agitate the mixture at a constant temperature for an adequate time (e.g., 24-48 hours) to reach equilibrium.
- Phase Separation: Allow the undissolved solid to settle. Centrifugation may be used if necessary.
- Sample Collection and Preparation: Withdraw a sample of the supernatant and filter it using a solvent-compatible syringe filter.
- Quantitative Analysis:
 - Prepare a set of standard solutions of **Acid Yellow 220** in the specific organic solvent.
 - Determine the λ_{max} of the dye in that solvent.
 - Generate a calibration curve by measuring the absorbance of the standards.
 - Dilute the filtered saturated sample as needed to fall within the calibration range.

- Measure the absorbance of the diluted sample.
- Calculation: Determine the solubility by calculating the concentration from the calibration curve and accounting for any dilutions.

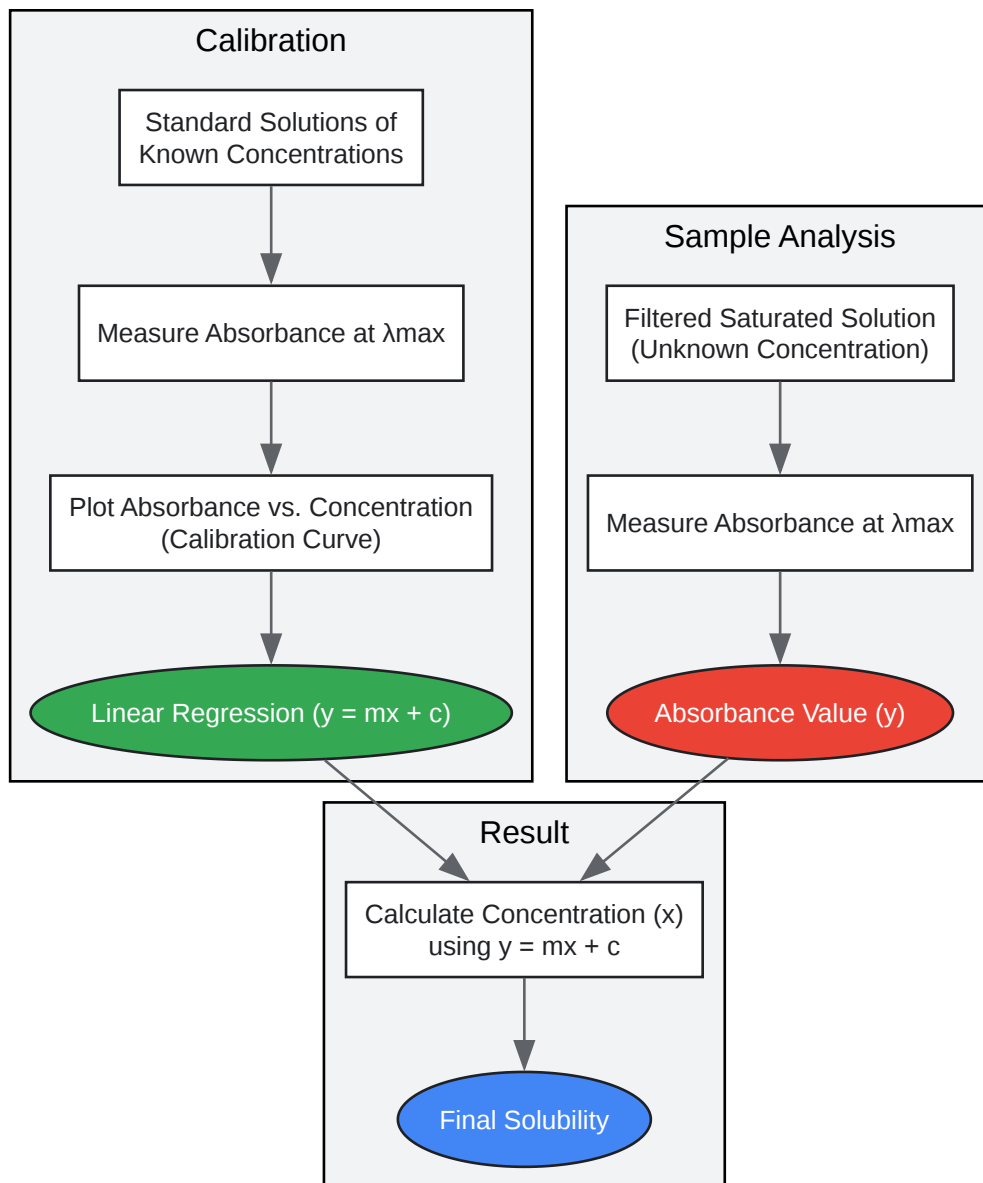
Visualizations

The following diagrams illustrate the workflow for determining the solubility of **Acid Yellow 220**.

Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **Acid Yellow 220**.

Spectrophotometric Analysis Logic



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Caption: Logic for spectrophotometric determination of solubility.

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References

- 1. afirm-group.com [afirm-group.com]
- 2. Skyacido® Acid Yellow S2G Acid Yellow 220 Yellow Clothes Dye - Buy Acid Yellow 220, Acid yellow for wool, middle three primary colors of Acid dyes Product on TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 3. chembk.com [chembk.com]
- 4. China Acid Yellow 220 Manufacturers, Suppliers and Factory - Good Price Acid Yellow 220 [pigment-dye.com]
- 5. pigment-dye.com [pigment-dye.com]
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